

Carnostatine Hydrochloride: A Potent and Selective Inhibitor of Carnosinase 1 (CN1)

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Compound of Interest					
Compound Name:	Carnostatine hydrochloride				
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of **Carnostatine hydrochloride**'s inhibitory specificity for carnosinase 1 (CN1) over carnosinase 2 (CN2). Carnostatine (also known as SAN9812) has emerged as a powerful tool in the study of carnosine metabolism and its therapeutic potential, primarily due to its potent and highly selective inhibition of CN1.[1][2][3] This guide synthesizes available experimental data to offer a clear comparison with other known carnosinase inhibitors.

Executive Summary

Carnostatine hydrochloride is a potent and competitive inhibitor of human carnosinase 1 (CN1), with a reported Ki of 11 nM and an IC50 of 18 nM.[1][4] While it is described as "highly selective" for CN1, quantitative experimental data on its inhibitory activity against carnosinase 2 (CN2) is not currently available in the reviewed scientific literature.[5] This high selectivity is a key advantage for researchers investigating the specific roles of CN1. As a comparison, the non-selective inhibitor Bestatin shows potent inhibition of CN2, but its activity against CN1 is a subject of conflicting reports.

Quantitative Inhibitor Comparison

The following table summarizes the available quantitative data for **Carnostatine hydrochloride** and the alternative inhibitor, Bestatin, against human carnosinase 1 (CN1) and carnosinase 2 (CN2).

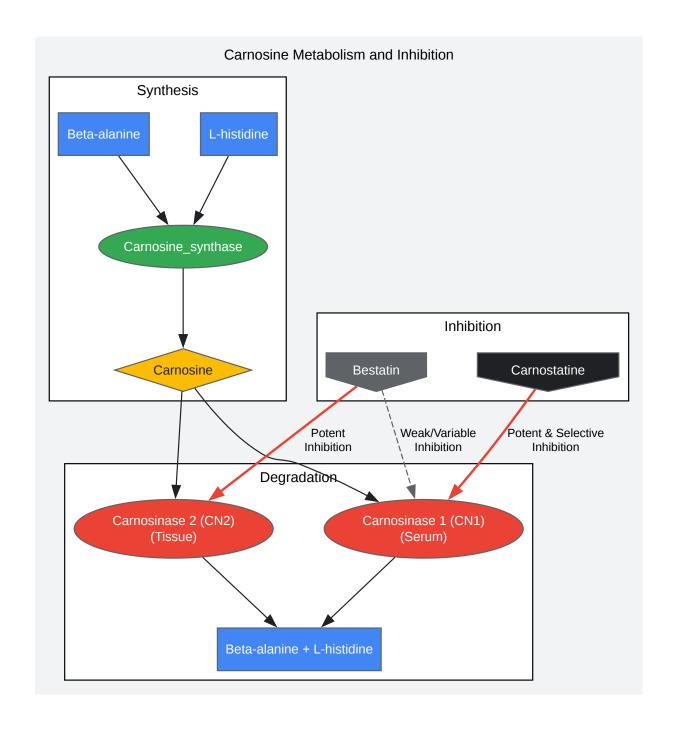


Inhibitor	Target	Inhibition Constant (Ki)	IC50	Notes
Carnostatine hydrochloride (SAN9812)	Human CN1	11 nM[1][4]	18 nM (at 200 μM carnosine)[4]	Competitive inhibitor.[1]
Human CN2	Data not available	Data not available	Described as "highly selective" for CN1, implying significantly weaker or no inhibition of CN2. [1][5]	
Bestatin	Human CN1	Data not consistently reported	IC50p values reported between 8 μM and 150 μM in U937 cells (inhibition of proliferation).[6]	Described as a competitive inhibitor, though some studies report conflicting results regarding its efficacy.[7][8]
Human CN2 (tissue carnosinase)	0.5 nM[9]	Data not available	Potent competitive inhibitor.[9]	

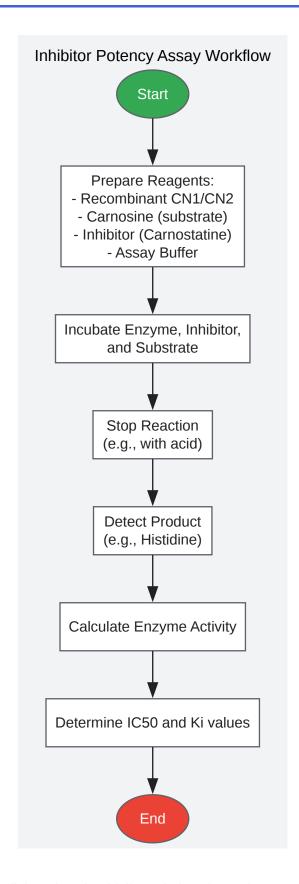
Signaling Pathways and Experimental Workflow

To understand the context of Carnostatine's action, it is important to visualize the carnosine metabolic pathway and the experimental workflow for assessing inhibitor potency.









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